

Proper Disposal Procedures for Bohemine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bohemine*

Cat. No.: *B1667358*

[Get Quote](#)

For Research Use Only. Not for human or veterinary diagnostic or therapeutic use.

This document provides essential safety and logistical information for the proper disposal of **Bohemine** (CAS 189232-42-6), a synthetic, cell-permeable, cyclin-dependent kinase inhibitor. Adherence to these procedures is critical to ensure laboratory safety and environmental protection.

I. Immediate Safety and Handling Precautions

Before handling **Bohemine**, it is imperative to consult the full Safety Data Sheet (SDS). While the substance is not classified as hazardous under the Globally Harmonized System (GHS), it should be handled with caution as a potentially hazardous material^{[1][2]}.

- **Personal Protective Equipment (PPE):** Wear standard laboratory PPE, including safety glasses, gloves, and a lab coat.
- **Avoid Contact:** Do not ingest, inhale, or allow contact with skin, eyes, or clothing^[2].
- **Ventilation:** Use in a well-ventilated area to minimize inhalation exposure.
- **Spill Management:** In case of a spill, avoid generating dust. Collect the spilled material with an appropriate absorbent and place it in a sealed container for disposal.

II. Chemical and Physical Properties

A summary of **Bohemine**'s relevant properties is provided in the table below. This information is crucial for understanding its behavior and potential environmental impact.

Property	Value	Reference
CAS Number	189232-42-6	[1]
Molecular Formula	C ₁₈ H ₂₄ N ₆ O	[1]
Molecular Weight	340.43 g/mol	[1]
Appearance	Crystalline solid	[2]
Solubility	Soluble in ethanol (~15 mg/ml), DMSO (~30 mg/ml), and DMF (~30 mg/ml). Sparingly soluble in aqueous buffers.	[2]
Water Hazard Class	1 (Self-assessment): Slightly hazardous for water.	[1]

III. Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **Bohemine** waste. This procedure is designed to comply with general laboratory safety standards and environmental regulations.

1. Waste Segregation and Collection:

- Solid Waste:
- Collect all solid **Bohemine** waste, including unused product and contaminated materials (e.g., weigh boats, pipette tips, gloves), in a designated, clearly labeled, and sealable hazardous waste container.
- The container should be made of a material compatible with the chemical.
- Liquid Waste:
- Collect all liquid waste containing **Bohemine**, including stock solutions and experimental residues, in a separate, leak-proof, and clearly labeled hazardous waste container.
- Do not mix with other incompatible waste streams.
- Given its slight hazard to water, do not dispose of **Bohemine** solutions down the drain[1].

2. Waste Labeling:

- Properly label all waste containers with the following information:
- "Hazardous Waste"
- "**Bohemine**" and its CAS number (189232-42-6)
- An estimate of the concentration and volume
- The date of accumulation
- The primary hazard(s) (e.g., "Chemical Waste," "Slightly hazardous for water")

3. Storage of Waste:

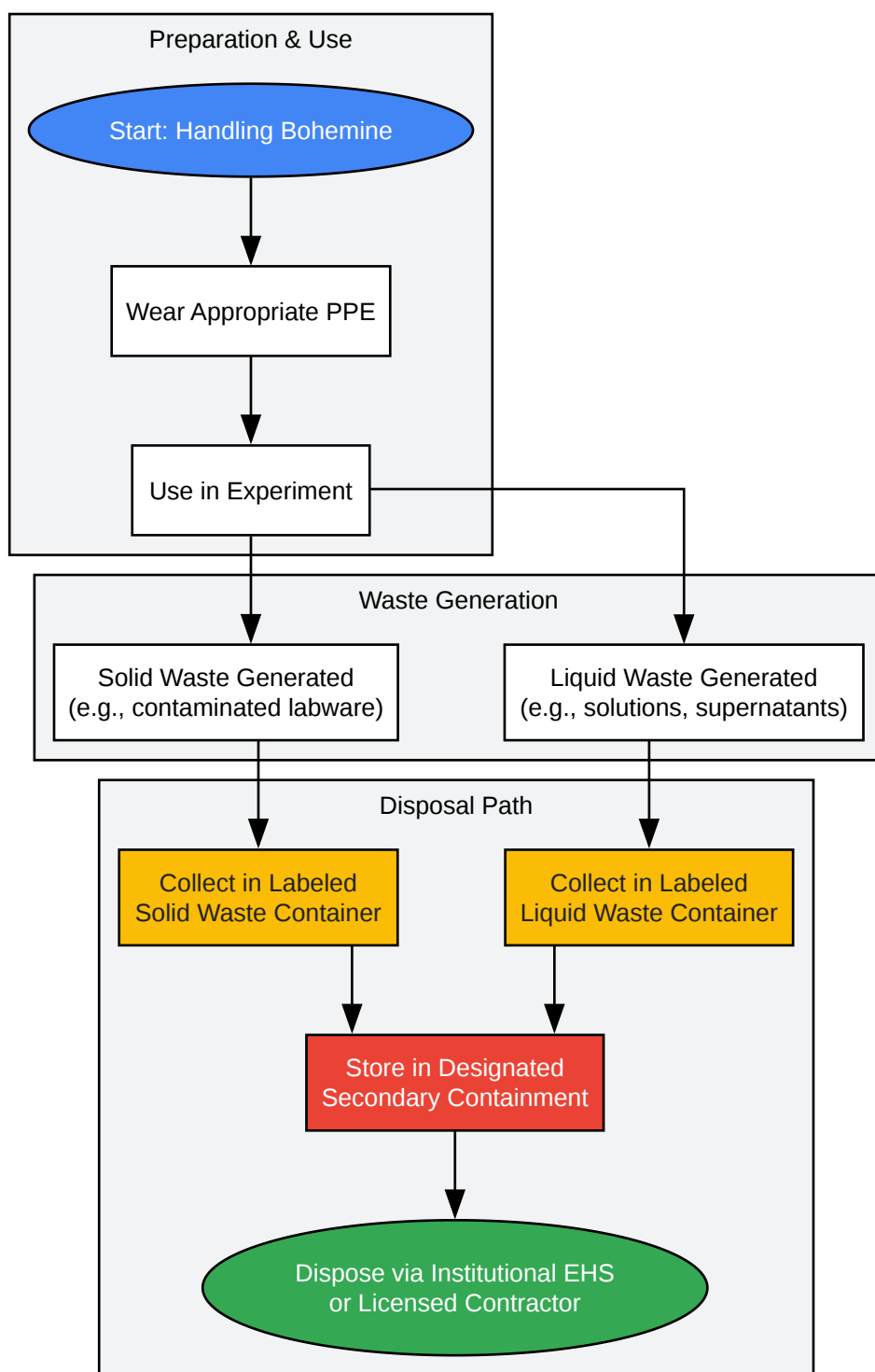
- Store the sealed hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- Follow your institution's guidelines for the temporary storage of chemical waste.

4. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Provide the disposal contractor with a copy of the Safety Data Sheet and a complete inventory of the waste.

IV. Experimental Workflow and Disposal Logic

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Bohemine**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Bohemine** waste.

Disclaimer: This information is intended as a guide and should be supplemented by your institution's specific safety and disposal protocols. Always consult with your Environmental Health and Safety (EHS) department for detailed guidance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for Bohemine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1667358#bohemine-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com